

Application Notes: 2-Cyclopropylbenzaldehyde as a Versatile Synthon for Novel Agrochemicals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Cyclopropylbenzaldehyde

Cat. No.: B2442096

[Get Quote](#)

Introduction: The Strategic Importance of the Cyclopropyl Moiety in Agrochemical Design

The cyclopropyl group, a strained three-membered carbocycle, is a privileged motif in modern agrochemical design. Its unique stereoelectronic properties, including a high degree of s-character in its C-H bonds and bent C-C bonds resembling π -systems, confer remarkable metabolic stability and enhanced binding affinity to target enzymes. When incorporated into a larger molecular scaffold, the cyclopropyl group can significantly improve the efficacy, selectivity, and pharmacokinetic profile of the active ingredient. **2-Cyclopropylbenzaldehyde**, an aromatic aldehyde bearing this valuable functional group at the ortho position, represents a key building block for the synthesis of a new generation of high-performance fungicides and other crop protection agents.

This technical guide provides an in-depth exploration of **2-cyclopropylbenzaldehyde** as a strategic starting material for agrochemical synthesis. We will delve into its physicochemical properties, outline a detailed synthetic protocol for its conversion into a key triazole fungicide intermediate, and discuss the mode of action of the resulting agrochemicals. This document is intended for researchers, scientists, and drug development professionals in the agrochemical industry.

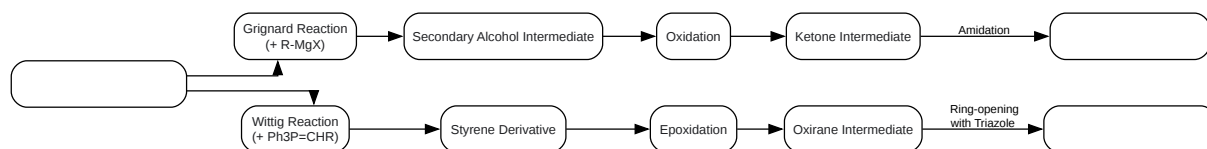
Physicochemical Properties of 2-Cyclopropylbenzaldehyde

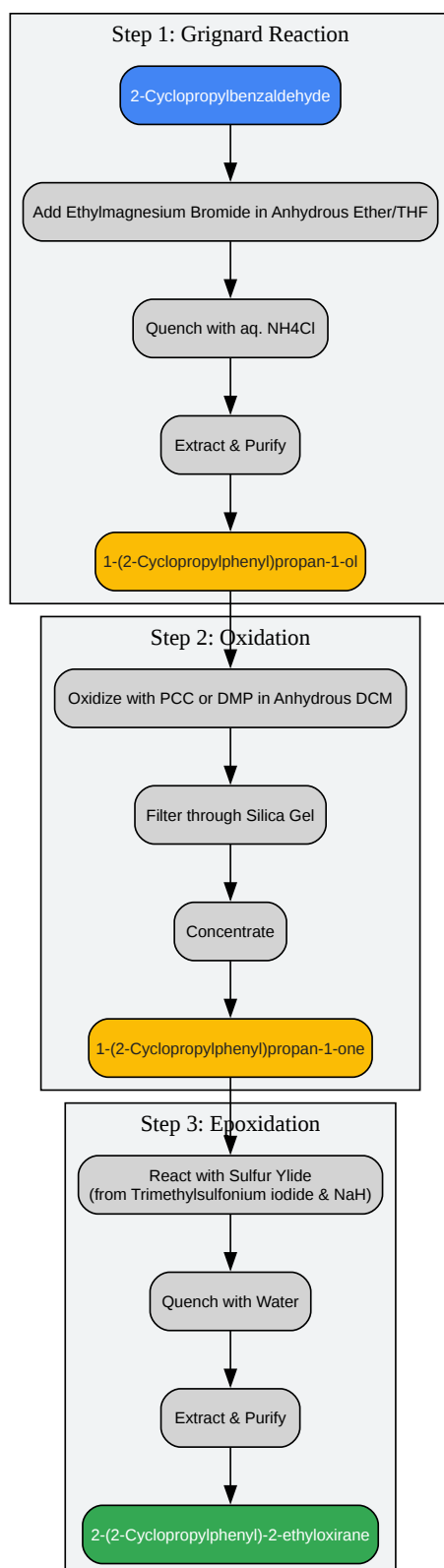
A thorough understanding of the physical and chemical properties of a starting material is fundamental to successful process development and scale-up. The key properties of **2-Cyclopropylbenzaldehyde** are summarized in the table below.[\[1\]](#)

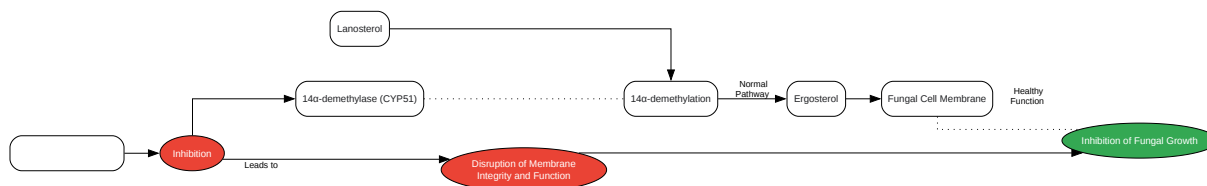
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O	PubChem [1]
Molecular Weight	146.19 g/mol	PubChem [1]
Appearance	Liquid	N/A
CAS Number	20034-51-9	PubChem [1]
IUPAC Name	2-cyclopropylbenzaldehyde	PubChem [1]
InChIKey	ZVDXHSUCDWVQEY-UHFFFAOYSA-N	PubChem [1]
SMILES	<chem>C1CC1C2=CC=CC=C2C=O</chem>	PubChem [1]

Synthetic Pathways from 2-Cyclopropylbenzaldehyde to Agrochemical Scaffolds

The aldehyde functional group of **2-cyclopropylbenzaldehyde** is a versatile handle for a variety of carbon-carbon bond-forming reactions, enabling the construction of complex molecular architectures. Key transformations include Grignard reactions, Wittig olefinations, and aldol condensations, which pave the way for the synthesis of diverse agrochemical classes.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Cyclopropylbenzaldehyde | C₁₀H₁₀O | CID 15473324 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: 2-Cyclopropylbenzaldehyde as a Versatile Synthon for Novel Agrochemicals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2442096#2-cyclopropylbenzaldehyde-as-a-building-block-for-agrochemicals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com